

# Personal protective equipment for handling 2-Amino-6-nitrobenzyl alcohol

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## Compound of Interest

Compound Name: 2-Amino-6-nitrobenzyl alcohol

Cat. No.: B1218528

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## Essential Safety and Handling Guide for 2-Amino-6-nitrobenzyl alcohol

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **2-Amino-6-nitrobenzyl alcohol** (CAS No. 98451-51-5). The following procedures are designed to ensure the safe handling of this compound and to provide clear, actionable steps for its use and disposal.

Chemical Identifier:

- Name: **2-Amino-6-nitrobenzyl alcohol**
- CAS Number: 98451-51-5
- Molecular Formula: C<sub>7</sub>H<sub>8</sub>N<sub>2</sub>O<sub>3</sub>[\[1\]](#)
- Molecular Weight: 168.15 g/mol [\[1\]](#)

Hazard Summary: **2-Amino-6-nitrobenzyl alcohol** is harmful if swallowed, in contact with skin, or if inhaled.[\[2\]](#) It is essential to use appropriate personal protective equipment and to handle this compound in a well-ventilated area.

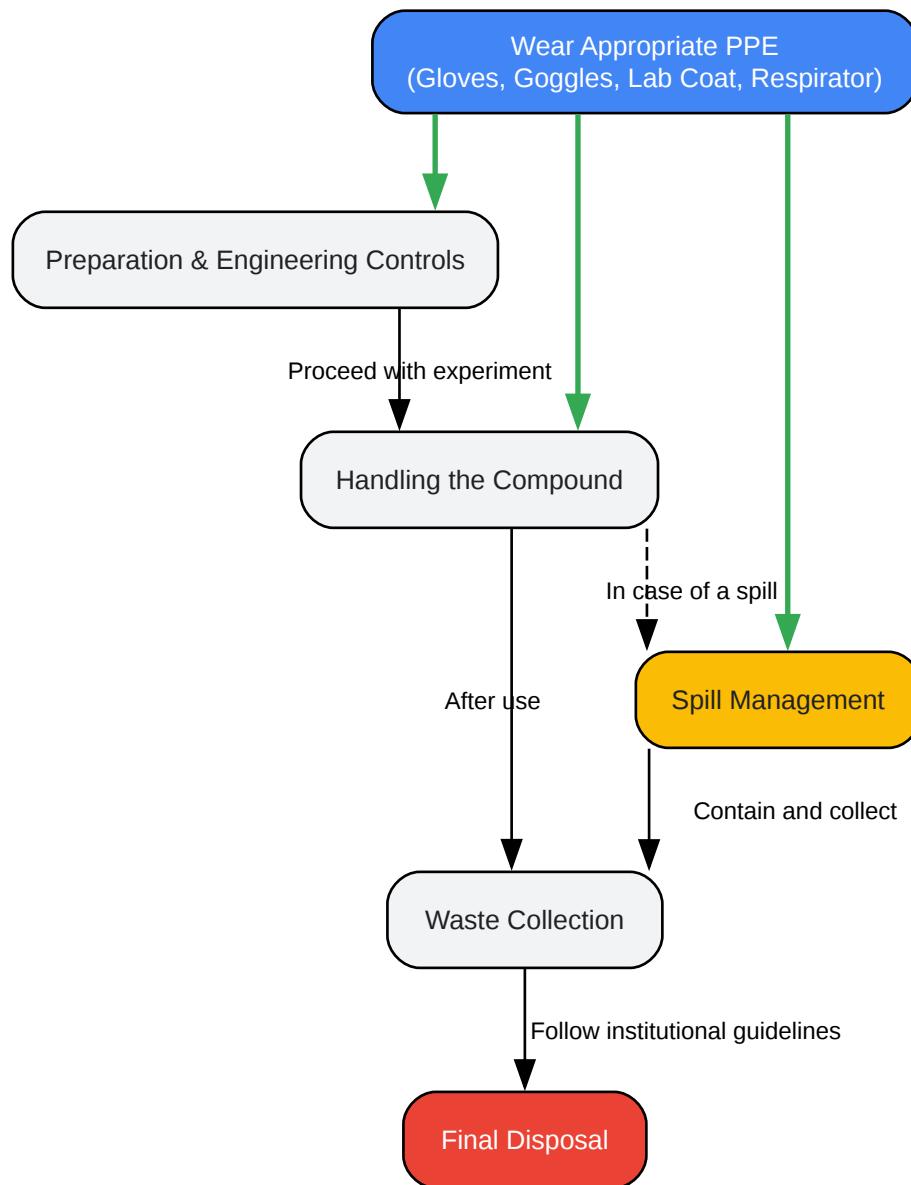
## Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **2-Amino-6-nitrobenzyl alcohol** to minimize exposure and ensure personal safety. The following table summarizes the recommended PPE.

| Protection Type         | Specific Recommendations   | Standards/Notes  |
|-------------------------|--|--|
| Eye and Face Protection | Safety glasses with side shields or goggles. A face shield may be required in situations with a higher risk of splashing.  | Must comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. <a href="#">[3]</a><br><a href="#">[4]</a>  |
| Skin Protection         | Chemical-resistant, impervious gloves. Protective clothing, such as a lab coat, to prevent skin contact.   | Ensure gloves are suitable for the task by checking for chemical compatibility and breakthrough time.  |
| Respiratory Protection  | A NIOSH/MSHA or European Standard EN 149 approved respirator is necessary if exposure limits are exceeded or if irritation is experienced. A dust respirator is recommended. | Follow OSHA respirator regulations in 29 CFR 1910.134 or European Standard EN 149. <a href="#">[4]</a><br>Recommended filter type: Particulates filter conforming to EN 143. <a href="#">[3]</a> <a href="#">[4]</a> |
| Hand Protection         | Protective gloves.   | A rescuer should wear personal protective equipment, such as rubber gloves. <a href="#">[5]</a>  |

## Operational and Disposal Plans

The following workflow provides a step-by-step guide for the safe handling and disposal of **2-Amino-6-nitrobenzyl alcohol**.

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Safe handling workflow for **2-Amino-6-nitrobenzyl alcohol**.

## Experimental Protocols

### Preparation and Engineering Controls:

- Ventilation: Always handle **2-Amino-6-nitrobenzyl alcohol** in a well-ventilated area.<sup>[6]</sup> A local exhaust or a chemical fume hood is recommended to minimize inhalation of dust or aerosols.

- Safety Equipment: Ensure that an eyewash station and a safety shower are readily accessible and in close proximity to the workstation.[3][4]
- Personal Protective Equipment (PPE): Before handling the compound, put on all required PPE as detailed in the table above.

#### Handling:

- Avoid Contact: Prevent all personal contact with the substance, including inhalation of dust and contact with skin and eyes.[6]
- Personal Hygiene: Do not eat, drink, or smoke in the handling area.[3][6] Wash hands thoroughly after handling the compound.[3]
- Container Management: Keep the container tightly closed when not in use.[5]

#### Storage:

- Conditions: Store the compound in a cool, dry, and dark place.[5] Keep the container tightly sealed.
- Incompatibilities: Store away from incompatible materials such as strong oxidizing agents.[3][5]

#### Spill Management:

- Minor Spills:
  - For dry spills, use dry clean-up procedures to avoid generating dust.[6]
  - Sweep or vacuum the spilled material into a clean, dry, sealable, and labeled container for disposal.[6]
- General Spill Response:
  - Avoid breathing dust.[6]
  - Wear appropriate protective clothing, gloves, safety glasses, and a dust respirator.[6]

- Wash the area with large amounts of water and prevent runoff into drains.[6]

**Disposal Plan:**

- Waste Collection: Collect all waste material, including contaminated PPE and spill clean-up materials, in a suitable, closed, and labeled container.
- Disposal Route: Dispose of the contents and the container at an approved waste disposal plant.[3] Always consult and adhere to your institution's and local environmental regulations for chemical waste disposal.

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- To cite this document: BenchChem. [Personal protective equipment for handling 2-Amino-6-nitrobenzyl alcohol]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1218528#personal-protective-equipment-for-handling-2-amino-6-nitrobenzyl-alcohol>

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